

2,3,5,6-Tetrachloropyridin-4-amine safety and handling

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Compound of Interest

Compound Name: 2,3,5,6-Tetrachloropyridin-4-amine

Cat. No.: B181941

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An In-depth Technical Guide to the Safe Handling of **2,3,5,6-Tetrachloropyridin-4-amine**

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This guide provides a comprehensive overview of the essential safety protocols and handling procedures for **2,3,5,6-Tetrachloropyridin-4-amine** (CAS No: 2176-63-8). Designed for researchers, chemists, and professionals in drug development, this document synthesizes critical data from authoritative safety sources to ensure the well-being of laboratory personnel and the integrity of research outcomes. The causality behind each recommendation is explained to foster a deeper understanding of safe laboratory practices.

Compound Identification and Core Properties

2,3,5,6-Tetrachloropyridin-4-amine is a chlorinated pyridine derivative.^[1] Understanding its fundamental physical and chemical properties is the first step in risk assessment and the foundation of safe handling. These properties dictate its behavior under various laboratory conditions and inform the selection of appropriate storage, handling, and emergency procedures.

Table 1: Chemical and Physical Properties

Property	Value	Source
CAS Number	2176-63-8	[1] [2] [3] [4]
Molecular Formula	C ₅ H ₂ Cl ₄ N ₂	[1] [4]
Molecular Weight	231.89 g/mol	[1] [4]
Appearance	Solid	[2]
Melting Point	212 °C	[1] [2]
Boiling Point	333.8 °C at 760 mmHg	[1] [2]
pKa	-3.41 ± 0.50 (Predicted)	[1]
Storage Temperature	2-8°C	[1]

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edge [fontname="Arial", fontsize=10];

// Define nodes for the pyridine ring and substituents
N1 [label="N", pos="0,1.2!"];
C2 [label="C", pos="-1,0.6!"];
C3 [label="C", pos="-1,-0.6!"];
C4 [label="C", pos="0,-1.2!"];
C5 [label="C", pos="1,-0.6!"];
C6 [label="C", pos="1,0.6!"];

// Substituents
Cl2 [label="Cl", pos="-2,1.2!"];
Cl3 [label="Cl", pos="-2,-1.2!"];
N4_amine [label="NH2", pos="0,-2.2!"];
Cl5 [label="Cl", pos="2,-1.2!"];
Cl6 [label="Cl", pos="2,1.2!"];
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// Define edges for the pyridine ring (alternating double bonds)
N1 -- C2 [len=1.5];
C2 -- C3 [style=double, len=1.5];
C3 -- C4 [len=1.5];
C4 -- C5 [style=double, len=1.5];
C5 -- C6 [len=1.5];
C6 -- N1 [style=double, len=1.5];

// Define edges for substituents
C2 -- Cl2 [len=1.5];
C3 -- Cl3 [len=1.5];
C4 -- N4_amine [len=1.5];
C5 -- Cl5 [len=1.5];
C6 -- Cl6 [len=1.5];
}
```

Caption: Chemical Structure of **2,3,5,6-Tetrachloropyridin-4-amine**.

Hazard Identification and GHS Classification

This compound is classified as acutely toxic.^[2] The primary route of concern is ingestion, with a GHS classification of Acute Toxicity, Oral (Category 3).^[2] This necessitates stringent controls to prevent accidental swallowing, including prohibiting eating, drinking, and smoking in handling areas.^{[2][5]}

Table 2: GHS Hazard Identification

Pictogram	GHS Classification	Hazard Statement(s)
	Acute toxicity, oral (Category 3)	H301: Toxic if swallowed ^{[2][4]}
Acute toxicity, dermal (Category 3)	H311: Toxic in contact with skin ^[4]	
Acute toxicity, inhalation (Category 3)	H331: Toxic if inhaled ^[4]	

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with engineering controls and supplemented by robust PPE, is essential. The primary objective is to minimize exposure through all potential routes: inhalation, ingestion, and dermal contact.

Engineering Controls: The First Line of Defense

- Chemical Fume Hood: All handling of **2,3,5,6-Tetrachloropyridin-4-amine**, including weighing, transferring, and preparing solutions, must be conducted inside a certified chemical fume hood.[\[6\]](#) This is the most critical engineering control to prevent inhalation of any dust or aerosols.
- Ventilation: Ensure the laboratory is well-ventilated to maintain a safe air environment.[\[5\]](#)[\[6\]](#)
- Safety Stations: Eyewash stations and safety showers must be readily accessible and located close to the workstation.[\[6\]](#) Their functionality should be checked regularly.

Personal Protective Equipment (PPE): The Essential Barrier

PPE selection must be deliberate and based on the specific hazards of the compound. Standard laboratory attire is insufficient; enhanced protection is mandatory.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Area	Equipment	Specification & Rationale
Eye & Face	Safety Goggles with side shields or a Face Shield	Essential to protect against splashes and airborne particles. Must conform to OSHA 29 CFR 1910.133 or EN166 standards. [7]
Hand	Chemical-resistant, impervious gloves	Nitrile or neoprene gloves are recommended. [7] Gloves must be inspected for integrity before use and changed frequently (e.g., every 30-60 minutes) or immediately upon known or suspected contact. [8] Double-gloving is recommended to prevent contamination transfer. [8]
Body	Long-sleeved Laboratory Coat	Provides a primary barrier against accidental skin contact. [7] The coat should have a closed front and tight-fitting cuffs. [8]
Respiratory	NIOSH/MSHA or EN 149 approved respirator	Required if there is a risk of exceeding exposure limits, such as during a large spill cleanup or when engineering controls are not available or sufficient. [5] [7]

Safe Handling and Storage Protocols

Adherence to strict protocols during handling and storage is paramount to preventing exposure and maintaining compound stability.

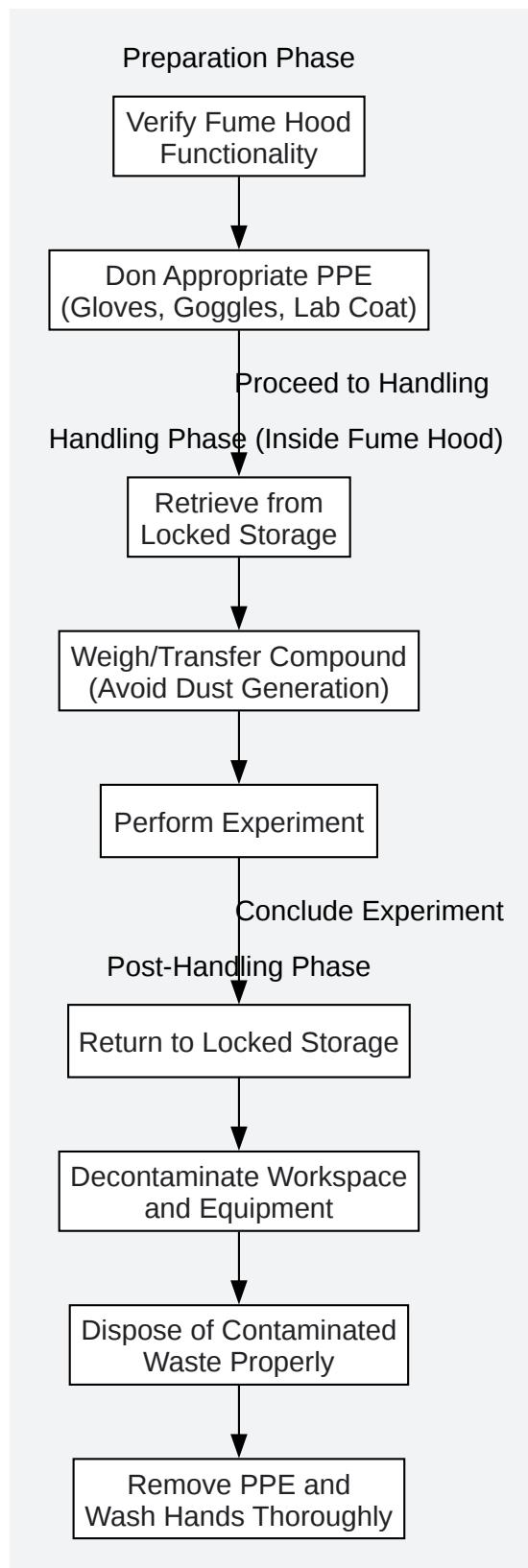
Step-by-Step Safe Handling Protocol

- Preparation: Before handling, ensure all necessary engineering controls are operational and all required PPE is correctly donned.

- Work Area Designation: Designate a specific area within the fume hood for handling the compound to contain any potential contamination.
- Dispensing: Avoid generating dust when handling the solid material.[\[2\]](#)[\[6\]](#) Use appropriate tools (e.g., spatulas) for transfers.
- Post-Handling: After handling, thoroughly wash hands and any potentially exposed skin with soap and water.[\[2\]](#)[\[5\]](#) Decontaminate the work surface and any equipment used.
- Hygiene: Do not eat, drink, or smoke in any area where the chemical is handled or stored.[\[2\]](#)[\[5\]](#)[\[9\]](#)

Storage Requirements

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[5\]](#)[\[10\]](#)
- Security: The compound should be stored in a locked-up area to restrict access to authorized personnel only.[\[2\]](#)[\[5\]](#)[\[10\]](#)
- Incompatibilities: Store away from strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[\[6\]](#)

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Caption: A typical workflow for the safe handling of **2,3,5,6-Tetrachloropyridin-4-amine**.

Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental exposure or spill. All personnel must be familiar with these procedures before working with the compound.

First Aid Measures

- If Swallowed: Get emergency medical help immediately.[2] Rinse mouth with water.[5] Do not induce vomiting.
- If Inhaled: Move the person into fresh air.[2] If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2][5]
- In Case of Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes. [5][6] Remove all contaminated clothing.[5]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[10] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek medical advice. [6][10]

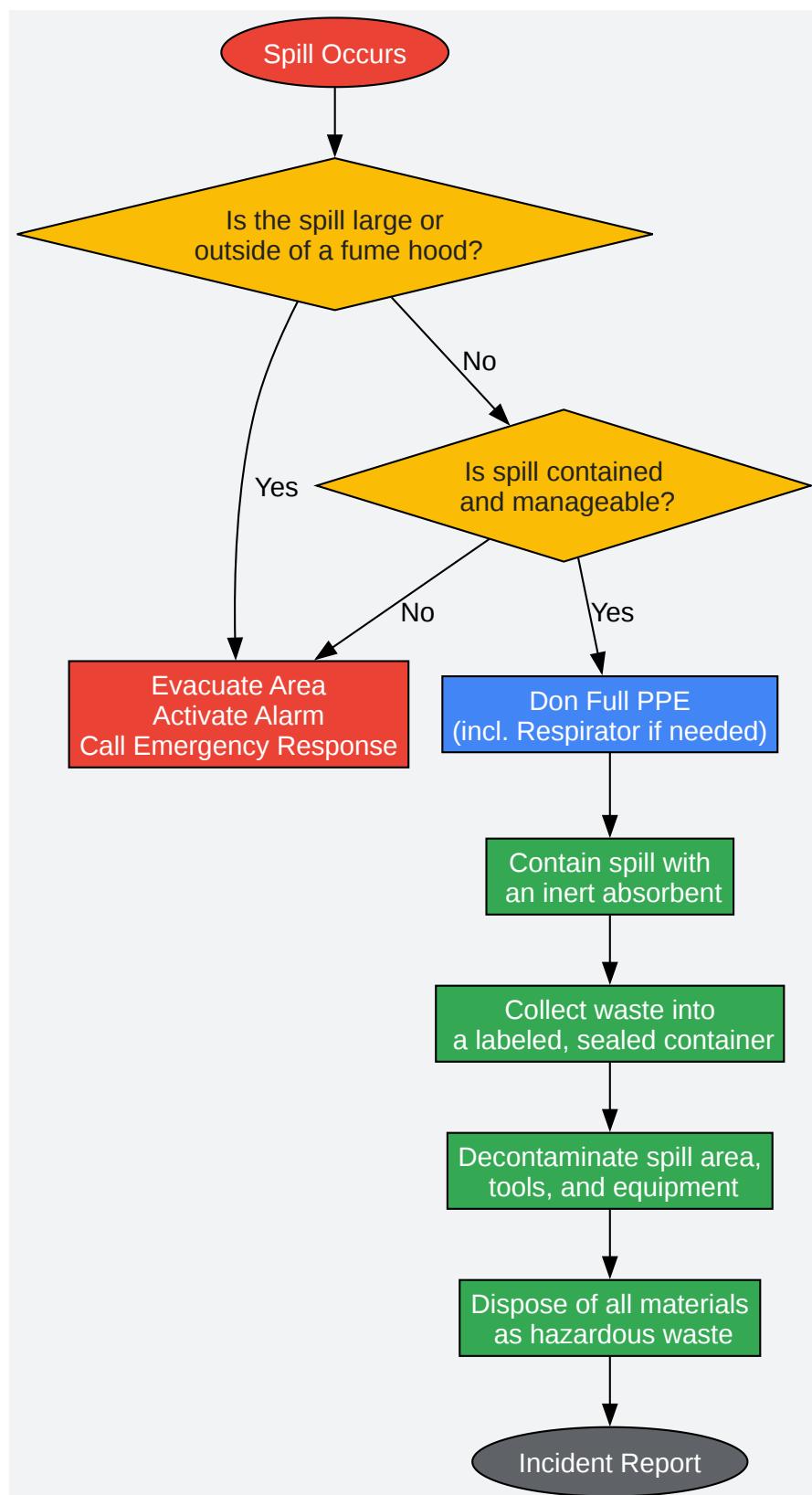
Accidental Release Measures (Spills)

The primary goal during a spill is to contain the material safely and prevent it from entering the environment, especially drains and waterways.[2][5]

Protocol: Small Spill Cleanup

- Evacuate: Alert personnel in the immediate area and restrict access.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- PPE: Don appropriate PPE, including respiratory protection if necessary.
- Containment: Gently cover the spill with an inert absorbent material like vermiculite, sand, or earth. Do not use combustible materials.
- Collection: Carefully sweep or scoop up the absorbed material and place it into a suitable, labeled, and closed container for disposal.[2][6] Avoid creating dust.[2][6]

- Decontamination: Clean the spill area thoroughly with an appropriate decontaminating agent, followed by soap and water.
- Disposal: Dispose of the collected waste and all contaminated materials (including PPE) as hazardous waste in accordance with local, state, and federal regulations.[2][5]

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